Comparative Guide: Structure-Activity Relationship (SAR) of Morpholino Nicotinamide Inhibitors

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Compound of Interest	
Compound Name:	*2-Morpholinoisonicotinamide*
CAS No.:	*1086397-58-1*
Cat. No.:	*B1424453*

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Executive Summary

The Morpholino Nicotinamide class (exemplified by HSND80) is a novel generation of dual-mechanism kinase inhibitors.[1] Structurally derived from Ponatinib via the "necessary nitrogen" approach, these compounds replace the benzamide core with a nicotinamide scaffold and incorporate a morpholine moiety to optimize solubility and hinge binding.

Therapeutic Value: Unlike traditional mTOR inhibitors (Rapalogs) that often trigger feedback activation of upstream kinases, Morpholino Nicotinamides provide vertical blockade of the translation machinery by simultaneously inhibiting MNK1/2 (preventing eIF4E phosphorylation) and p70S6K (preventing S6 phosphorylation).

Key Differentiators

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Feature	Morpholino Nicotinamide (HSND80)	Ponatinib (Parent)	eFT508 (Tomivosertib)
Primary Targets	MNK1/2, p70S6K	BCR-ABL, FLT3, FGFR, RET	MNK1/2 (Selective)
Scaffold	Morpholino-Nicotinamide	Benzamide-Imidazo[1,2-b]pyridazine	Pyridone-Amide
Binding Mode	Type II (DFG-out) / Long Residence	Type II (DFG-out)	Type I/II
Target Residence Time	High (45–58 min)	Moderate	Low (1–5 min)
Safety Profile	Reduced arterial occlusion risk (predicted)	Boxed Warning (Vascular Occlusion)	Generally well-tolerated

Chemical Biology & SAR Deep Dive

The Pharmacophore Evolution

The transition from Ponatinib to the Morpholino Nicotinamide class involves two critical structural modifications driven by SAR studies:

- The "Necessary Nitrogen" Insertion (Benzamide

  Nicotinamide):

  - Modification: Replacing the phenyl ring of the benzamide linker with a pyridine ring (nicotinamide).
  - Effect: This introduces an additional hydrogen bond acceptor in the hinge-binding region or the solvent front. It significantly alters the kinase selectivity profile, reducing affinity for "off-targets" like c-Src and p38

    while retaining or enhancing potency against MNK and p70S6K.

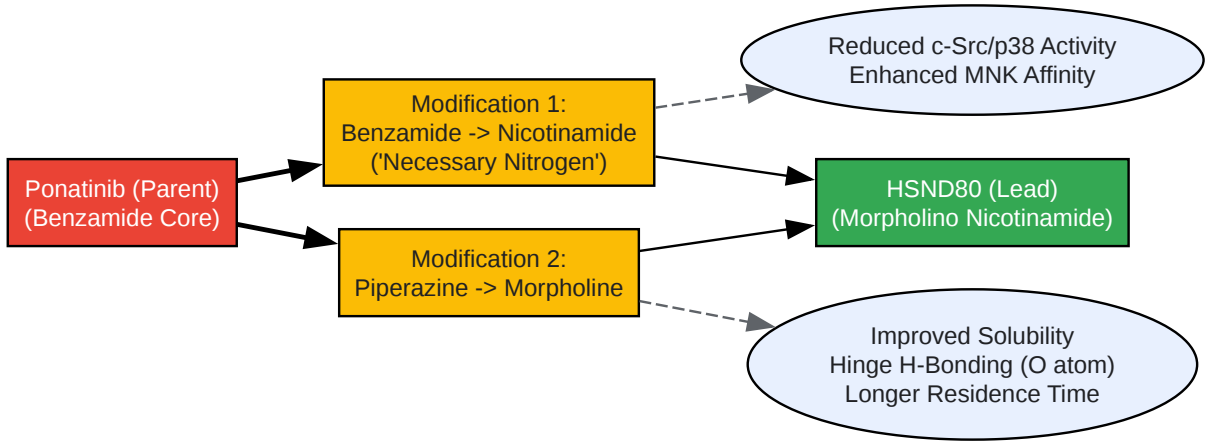
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- Causality: The nitrogen atom alters the electron density of the core, affecting the orientation of the inhibitor within the ATP-binding pocket.

- Morpholine Substitution:
  - Modification: Incorporation of a morpholine ring, typically replacing the

    -methylpiperazine tail found in Ponatinib.
  - Effect: The morpholine oxygen acts as a critical hydrogen bond acceptor (often interacting with hinge residues like Val828 in homologous kinases).[2] It also improves metabolic stability compared to the piperazine, which is prone to rapid oxidative metabolism.

Structural Logic Diagram (Graphviz)



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Figure 1: Structural evolution from Ponatinib to HSND80, highlighting key SAR modifications and their pharmacological consequences.

Comparative Performance Analysis

Kinase Inhibition Profile (Biochemical Data)

The following table contrasts the inhibitory potency (

or

) and binding dynamics of HSND80 against its primary competitors.

Compound	Target	Potency (/)	Residence Time ( )	Selectivity Note
HSND80	MNK1	44 nM ( )	45 min	Dual inhibitor; high durability.
MNK2	4 nM ( )	58 min	Significantly longer than eFT508.	
p70S6K	Sub-micromolar	N/A	Direct downstream mTOR effector inhibition.	
eFT508	MNK1	~2 nM ( )	1 min	Highly selective but rapid dissociation.
MNK2	~3 nM ( )	5 min	Limited efficacy as monotherapy in some models.	
Ponatinib	ABL (T315I)	0.37 nM ( )	Moderate	Broad "dirty" kinase profile; high toxicity.
MNK1/2	Weak/Inactive	N/A	Not designed for translation control.	

Cellular Efficacy (Antiproliferative Activity)

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values (nM) in key cancer cell lines.

Cell Line	Cancer Type	HSND80	Ponatinib	eFT508
MDA-MB-231	TNBC (Mesenchymal)	8.8 nM	~10-50 nM	>1000 nM (often cytostatic)
A549	NSCLC (KRAS mut)	79.4 nM	Potent	Moderate
4T1	Murine Breast Cancer	0.93 nM	N/A	N/A

Insight: HSND80 demonstrates superior cytotoxicity in TNBC models compared to selective MNK inhibitors (eFT508), likely due to the synergistic effect of blocking both MNK (eIF4E) and p70S6K (S6).

Experimental Protocols

To validate the SAR and efficacy of Morpholino Nicotinamide derivatives, the following self-validating protocols are recommended.

Dual-Kinase Inhibition Assay (MNK/p70S6K)

Objective: Determine the biochemical

and verify dual targeting.

- Reagents: Recombinant human MNK1, MNK2, and p70S6K enzymes; FRET-based peptide substrates (e.g., LanthaScreen).
- Preparation: Prepare 3x serial dilutions of the test compound (HSND80) in DMSO.
- Reaction:
  - Mix kinase, substrate (e.g., GFP-eIF4E for MNK), and ATP (

    concentration) in reaction buffer (50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35).

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- Add compound.[2][3][4][5][6][7][8][9][10][11] Incubate for 60 min at Room Temperature (RT).

- Detection: Add EDTA/Eu-antibody detection mix. Incubate 60 min. Read TR-FRET signal.
- Validation: Use Staurosporine as a pan-kinase positive control and eFT508 as a selective MNK control.
- Data Analysis: Fit curves using a 4-parameter logistic model to derive

  .

Target Engagement & Signaling Pathway Analysis (Western Blot)

Objective: Confirm cellular mechanism of action (vertical blockade of translation).

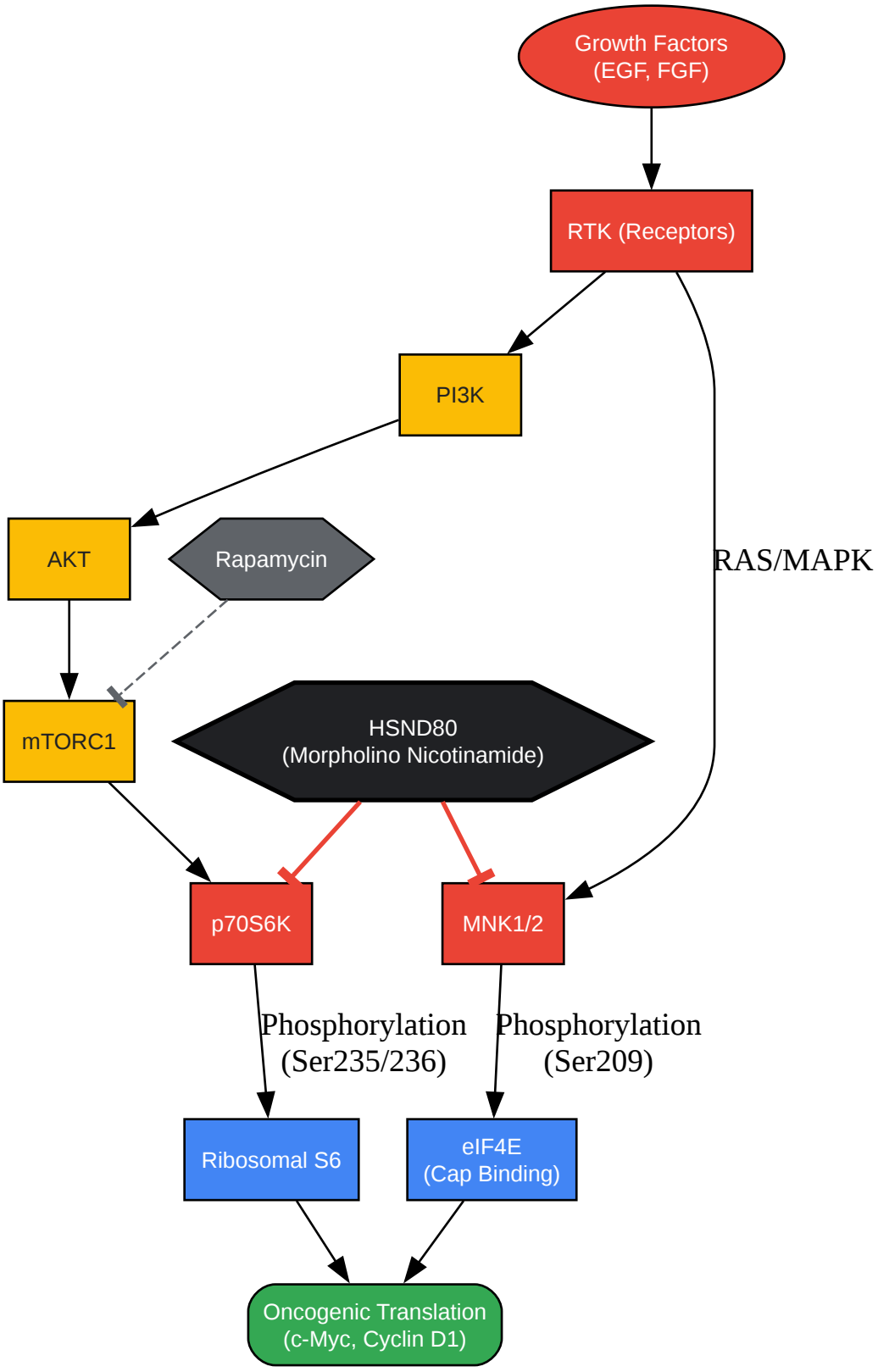
- Cell Culture: Seed MDA-MB-231 cells (0.5 x

  cells/well) in 6-well plates.
- Treatment: Treat with Vehicle (DMSO), HSND80 (0.1, 1, 10

  M), and Rapamycin (100 nM) for 4–24 hours.
- Lysis: Lyse in RIPA buffer + Phosphatase Inhibitor Cocktail.
- Blotting Targets:
  - p-eIF4E (Ser209): Marker for MNK inhibition.[11]
  - p-S6 (Ser235/236): Marker for p70S6K/mTORC1 inhibition.
  - p-AKT (Ser473): Monitor for feedback activation (HSND80 should not induce hyper-phosphorylation compared to Rapalogs).
  - Total eIF4E / Total S6: Loading controls.
- Expected Result: HSND80 should dose-dependently reduce both p-eIF4E and p-S6.

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Signaling Pathway Diagram (Graphviz)



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Figure 2: The dual mechanism of HSND80 targeting both the MNK and p70S6K arms of the translation machinery, unlike Rapamycin which targets mTORC1 upstream.[9][12]

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